

Physical and chemical properties of Aloeresin J

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aloeresin J

Cat. No.: B12378171

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An In-depth Technical Guide to the Physical and Chemical Properties of Aloeresins

A Note on Nomenclature: The term "aloeresin" refers to a family of chromone compounds found in Aloe species. This guide primarily focuses on two of the most studied members: Aloesin (also known as Aloeresin B) and Aloeresin A. While the user requested information on "**Aloeresin J**," extensive searches of scientific literature did not yield specific data for a compound with this designation. It is possible that "**Aloeresin J**" is a very rare or newly identified compound, or that the name is a typographical error. This guide, therefore, provides a comprehensive overview of the well-documented aloeresins to serve as a valuable resource for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The physical and chemical properties of Aloesin (Aloeresin B) and Aloeresin A are summarized below. These properties are crucial for their isolation, characterization, and application in research and development.

Table 1: Physical and Chemical Properties of Aloesin (Aloeresin B)

Property	Value	Source
CAS Number	30861-27-9	[1]
Molecular Formula	C ₁₉ H ₂₂ O ₉	[1]
Molecular Weight	394.37 g/mol	[1]
Appearance	White to off-white, needle-shaped crystals or pale yellow to brown powder	[2][3]
Solubility	Soluble in DMSO, DMF, ethanol, methanol, and PBS (pH 7.2)	[2]
Predicted Density	1.500 ± 0.06 g/cm ³	[2]
Predicted Boiling Point	628.0 ± 55.0 °C	[2]
Predicted pKa	6.58 ± 0.40	[2]
Storage	Store at 2-8°C under an inert gas (e.g., nitrogen or argon)	[2]

Table 2: Physical and Chemical Properties of Aloeresin A

Property	Value	Source
CAS Number	74545-79-2	[4]
Molecular Formula	C ₂₈ H ₂₈ O ₁₁	[4]
Molecular Weight	540.5 g/mol	[4]
Appearance	Brown solid	[4]
Solubility	Soluble in DMSO or ethanol	[4]
Storage	Store at -20°C, protected from light	[4]

Experimental Protocols

Isolation and Purification of Aloesin and Aloeresin A from Aloe ferox

The following protocol is a composite methodology based on published literature for the isolation of Aloesin and Aloeresin A.[5][6]

Materials:

- Dried Aloe ferox juice
- Sephadex LH-20 resin
- Silica gel for column chromatography
- Ion-exchange resin (e.g., AG1X2)
- Discovery DSC-18 solid-phase extraction tubes
- Solvents: Methanol, water, and other organic solvents for chromatography
- High-Performance Liquid Chromatography (HPLC) system for purity analysis

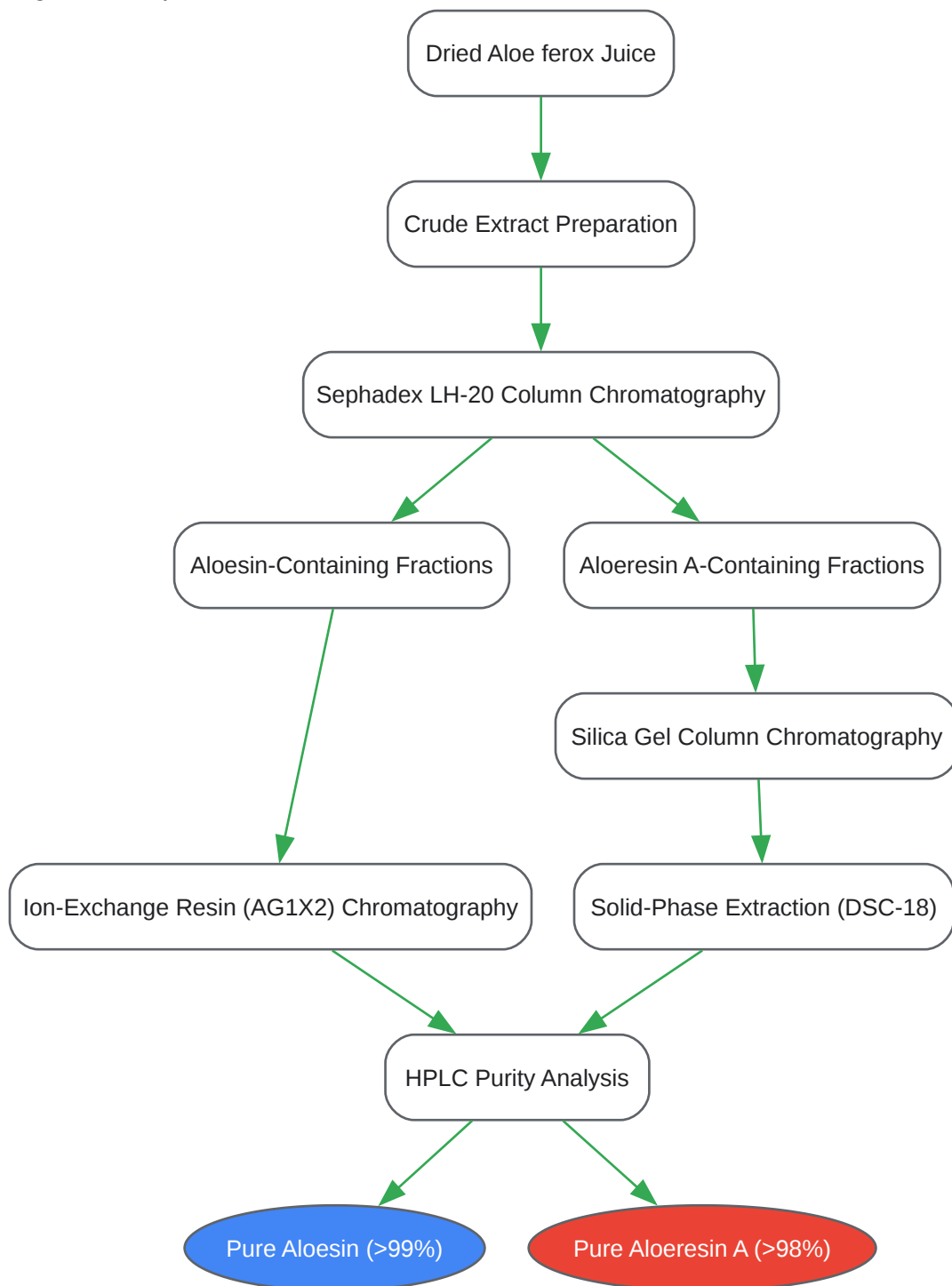
Methodology:

- Extraction:
 - Prepare a crude extract from dried Aloe ferox juice. A 2.5 g sample of aloe juice can yield approximately 98 mg of aloesin and 34 mg of aloeresin A.[5][6]
- Chromatographic Separation of Aloesin:
 - Subject the crude extract to column chromatography using Sephadex LH-20.
 - Further purify the aloesin-containing fractions using ion-exchange resin AG1X2 column chromatography.
- Chromatographic Separation of Aloeresin A:

- Subject the crude extract to column chromatography using Sephadex LH-20.
- Follow with silica gel column chromatography for the fractions containing Aloeresin A.
- Perform a final purification step using Discovery DSC-18 solid-phase extraction tubes.
- Purity Assessment:
 - Analyze the purity of the isolated Aloesin and Aloeresin A using HPLC. The purity of aloesin is often reported to be >99%, and for aloeresin A, >98%.[\[5\]](#)[\[6\]](#)

Experimental Workflow for Isolation

Figure 1. Experimental Workflow for the Isolation of Aloesin and Aloeresin A



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Caption: Figure 1. Experimental Workflow for the Isolation of Aloesin and Aloeresin A.

Biological Activity and Signaling Pathways

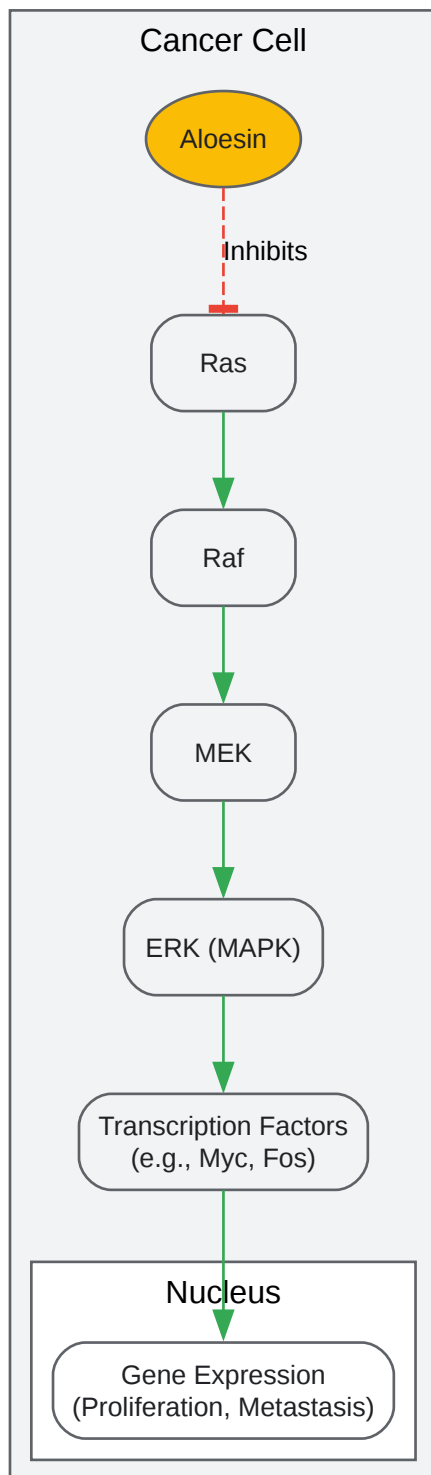
Aloesin has been shown to possess a range of biological activities, including anticancer and wound-healing properties. These effects are mediated through the modulation of specific signaling pathways.

Anticancer Activity of Aloesin and the MAPK Signaling Pathway

Aloesin has been demonstrated to suppress cell growth and metastasis in ovarian cancer cells by inhibiting the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.[1][7] The MAPK pathway is a crucial cascade of proteins that relays signals from the cell surface to the DNA in the nucleus, regulating processes like cell proliferation, differentiation, and apoptosis.[8]

MAPK Signaling Pathway Inhibition by Aloesin

Figure 2. Inhibition of the MAPK Signaling Pathway by Aloesin

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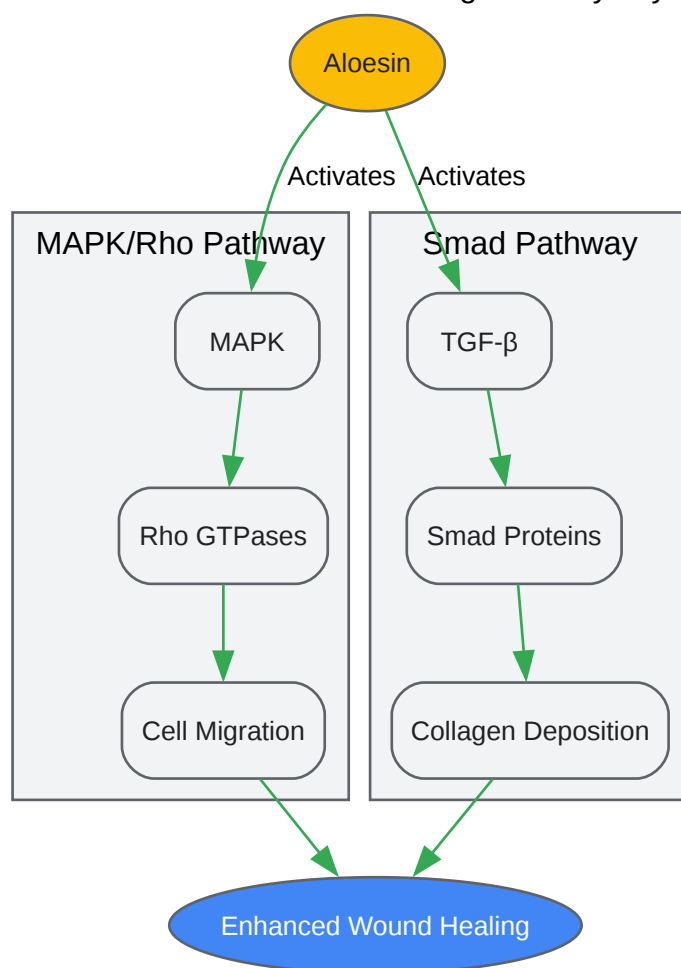
Caption: Figure 2. Inhibition of the MAPK Signaling Pathway by Aloesin.

Wound Healing Properties of Aloesin and Associated Signaling Pathways

Aloesin has been found to accelerate skin wound healing by modulating the MAPK/Rho and Smad signaling pathways.[9][10][11] These pathways are critical in regulating cell migration, inflammation, angiogenesis, and collagen deposition, all of which are essential phases of the wound healing process.

Modulation of Wound Healing Pathways by Aloesin

Figure 3. Modulation of Wound Healing Pathways by Aloesin



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Caption: Figure 3. Modulation of Wound Healing Pathways by Aloesin.

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- To cite this document: BenchChem. [Physical and chemical properties of Aloeresin J]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12378171#physical-and-chemical-properties-of-aloesin-j]

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